

# Detailed Physicochemical Data

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## Compound Focus: Heneicosane

CAS No.: 629-94-7

Cat. No.: S601703

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For research and development purposes, more extensive thermodynamic and physical data are available.

Table 1: Thermodynamic and Critical Properties [1]

Property	Value	Unit
Enthalpy of Formation (gas, $\Delta_f H^\circ$ )	-476.77	kJ/mol
Enthalpy of Vaporization ( $\Delta_{\text{vap}} H^\circ$ )	106.80 - 109.40	kJ/mol
Enthalpy of Fusion ( $\Delta_{\text{fus}} H^\circ$ )	50.15	kJ/mol
Critical Temperature ( $T_c$ )	777.60 - 779.00	K
Critical Pressure ( $P_c$ )	1000.00 - 1030.00	kPa

Table 2: Temperature-Dependent Properties [1]

Property	State	Value	Temperature (K)
Heat Capacity ( $C_p$ )	Gas	900.73 J/mol×K	679.88
	Gas	1016.08 J/mol×K	841.70

Property	State	Value	Temperature (K)
	Liquid	666.40 J/mol×K	315.93
Viscosity ( $\eta$ )	-	0.0032793 Pa×s	326.43
	-	0.0000858 Pa×s	679.88

## Synthesis and Experimental Protocols

A primary synthetic route involves a two-step process from commercially available starting materials, designed to be scalable and high-yielding [2].

**Step 1: Synthesis of 2-Heneicosanone** This step involves alkylating 2,4-pentanedione with 1-bromooctadecane [2].

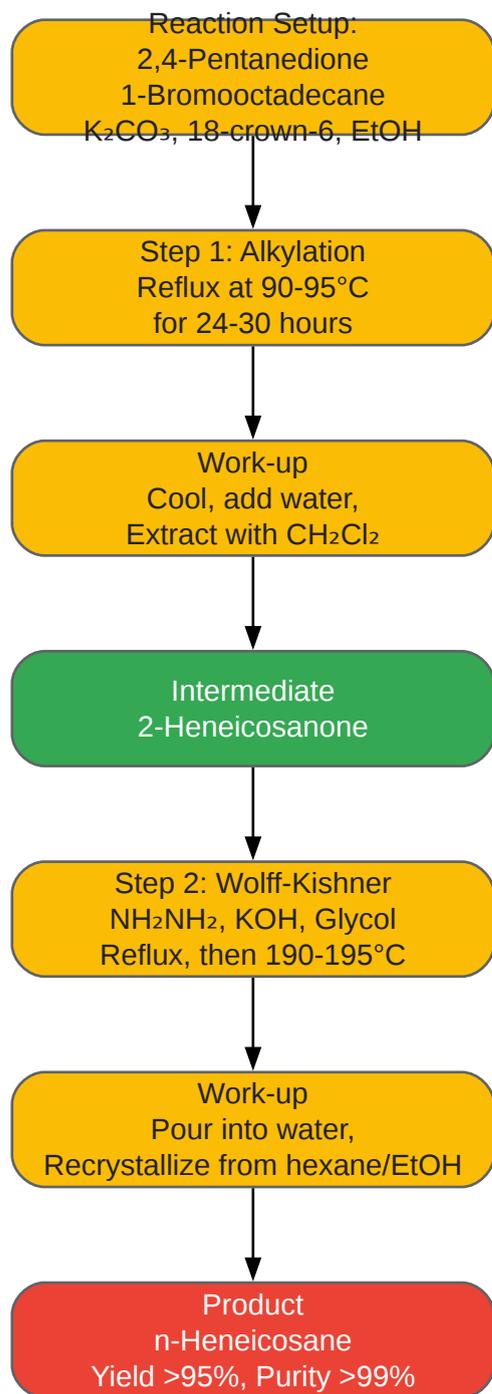
- **Reaction Setup:** A 2 L two-necked round bottom flask is equipped with a water condenser, calcium chloride guard tube, and mechanical stirrer.
- **Reagents:**
  - 2,4-Pentanedione (70-100 g)
  - 1-Bromooctadecane (600-650 g)
  - 18-crown-6 catalyst (8-10 g)
  - Anhydrous potassium carbonate (125-140 g)
  - Absolute ethanol (550-600 ml)
- **Reaction Conditions:** The mixture is refluxed at 90-95°C with continuous stirring for 24-30 hours.
- **Work-up and Isolation:** After cooling, water is added, and the product, 2-heneicosanone, is extracted with dichloromethane. The solvent is then distilled off to isolate the ketone intermediate [2].

**Step 2: Reduction of 2-Heneicosanone to n-Heneicosane** This step uses the Wolff-Kishner reduction to remove the carbonyl group [2].

- **Reaction Setup:** The 2-heneicosanone is transferred to a 3 L two-necked flask equipped with a water condenser, calcium chloride guard tube, and mechanical stirrer.
- **Reagents:**
  - 2-Heneicosanone (from Step 1)
  - Hydrazine hydrate (280-330 ml)
  - Potassium hydroxide pellets (300-350 g)
  - High-boiling solvent (Diethylene or Triethylene glycol, 1500-1600 ml)

- **Reaction Conditions:** The mixture is refluxed at 110-120°C for 6-8 hours. Water and excess hydrazine are then removed by distillation, and the temperature is raised to 190-195°C for an additional 2-4 hours.
- **Work-up and Isolation:** After cooling, the product mixture is poured into water. The solid crude n-**heneicosane** is collected, dissolved in n-hexane, and washed with water. The hexane is evaporated, and the product is recrystallized from absolute ethanol to yield pure n-**heneicosane** [2].
- **Yield and Purity:** This process yields >95% of n-**heneicosane** with a purity of >99% [2].

The following diagram illustrates this two-step synthesis workflow:



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*Synthesis workflow for n-heneicosane via alkylation and Wolff-Kishner reduction.*

## Applications and Biological Significance

n-**Heneicosane** has notable biological applications, particularly in insect behavior control:

- **Mosquito Attractant and Oviposition Pheromone:** n-**Heneicosane** acts as an **oviposition pheromone** for mosquitoes of the *Aedes* genus, such as *Aedes aegypti*, the vector for dengue and other diseases [3]. It attracts female mosquitoes to lay eggs in treated water. The attractant activity is highly concentration-dependent; a dilution of **1:100,000** in water is most attractive, while a stronger **1:1,000** concentration acts as a repellent [4].
- **Termite Pheromone:** It also functions as a recognition pheromone for queen and king termites in the species *Reticulitermes flavipes* [4].
- **Natural Occurrence:** This hydrocarbon is found in various plants and essential oils, including **safflower (*Carthamus tinctorius*)** and *Rosa damascena* [4].

## Safety and Toxicity Profile

A prenatal developmental toxicity study conducted in Wistar rats following OECD guidelines provides key safety data [3]:

- **Conclusion:** n-**Heneicosane** was determined to be **neither embryo-toxic nor teratogenic** at the tested dose.
- **Dosage:** Rats were administered a dose of **1 gram per kg of body weight** mixed in their diet.
- **NOAEL:** The **No Observed Adverse Effect Level (NOAEL)** for teratogenicity was established at **1 g/kg** body weight under the study conditions [3].

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## References

1. (CAS 629-94-7) - Chemical & Physical Heneicosane by... Properties [chemeo.com]
2. Process for the Preparation of N-Heneicosane [eureka.patsnap.com]
3. Prenatal developmental toxicity study of n-heneicosane in ... [pubmed.ncbi.nlm.nih.gov]
4. Heneicosane [en.wikipedia.org]

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